

An In-depth Technical Guide to 5-Bromopentyl Acetate

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Compound of Interest

Compound Name: 5-Bromopentyl acetate

Cat. No.: B044996

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This guide provides a comprehensive overview of **5-Bromopentyl acetate**, a versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical structure, properties, synthesis, and key applications, presenting data in a clear and accessible format.

Chemical Identity and Structure

5-Bromopentyl acetate is an organic compound classified as a bromoalkyl ester. Its systematic IUPAC name is **5-bromopentyl acetate**.^{[1][2]} It is also known by several synonyms, including 1-Acetoxy-5-bromopentane and 5-Bromoamyl acetate.^{[1][2]} The presence of both a bromine atom and an acetate ester functional group makes it a useful bifunctional building block in the synthesis of more complex molecules.^[1]

Molecular Structure:

- Chemical Formula: $C_7H_{13}BrO_2$ ^{[2][3]}
- Linear Formula: $CH_3CO_2(CH_2)_5Br$
- SMILES: CC(=O)OCCCCCBr^{[1][2]}
- InChI Key: JIHJLQWUVZUKCH-UHFFFAOYSA-N^{[1][2]}

Physicochemical Properties

5-Bromopentyl acetate is a clear, colorless to light yellow liquid.[1][3] A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	209.08 g/mol	[4]
Appearance	Clear colorless to light yellow liquid	[1]
Density	1.255 g/mL at 25 °C	
Boiling Point	109-110 °C at 15 mmHg	
224.1 °C at 760 mmHg	[1]	
Flash Point	111.3 °C	[1]
Refractive Index	n _{20/D} 1.462	
Solubility in Water	Slightly soluble	[1][3]
Vapor Pressure	0.0929 mmHg at 25 °C	[1][3]

Synthesis of 5-Bromopentyl Acetate

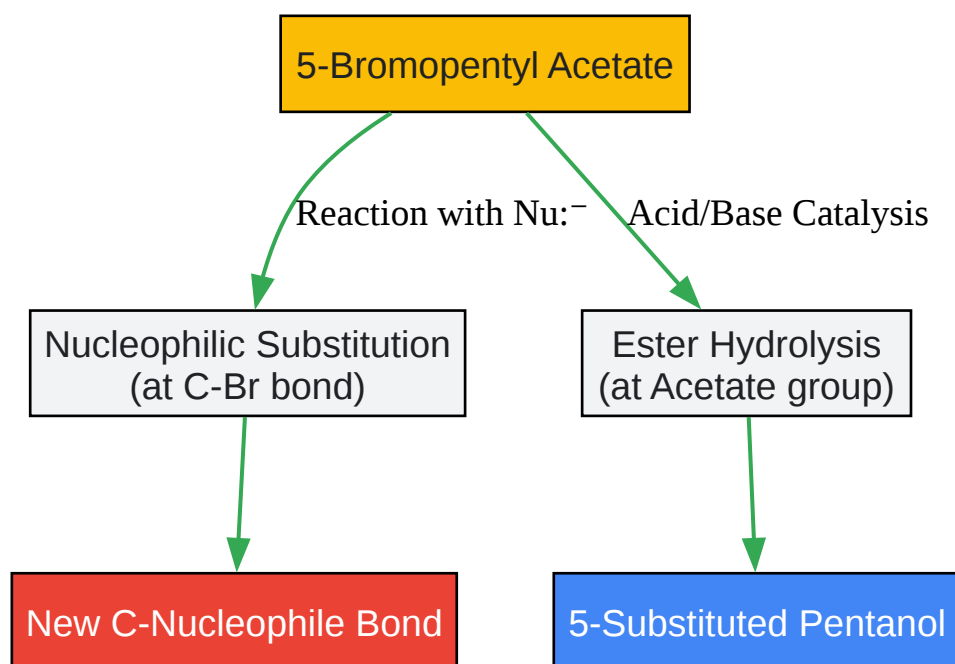
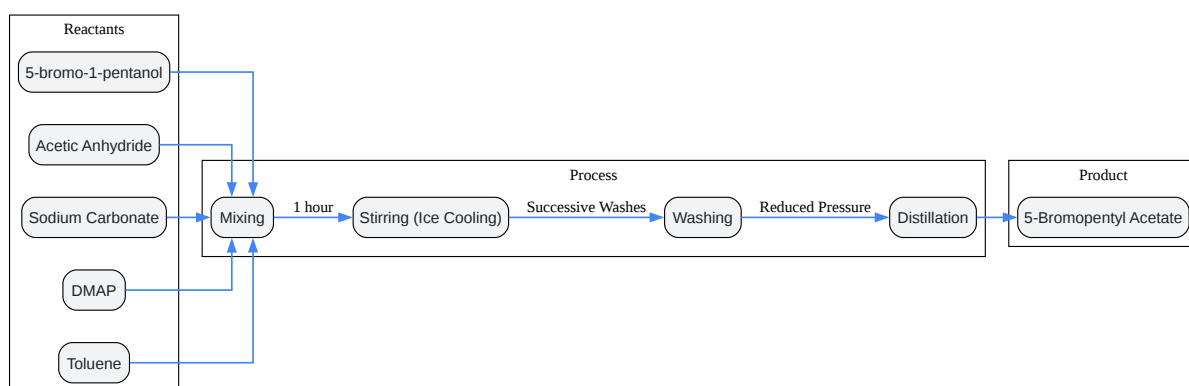
A common and efficient method for the synthesis of **5-Bromopentyl acetate** involves the acetylation of 5-bromo-1-pentanol using acetic anhydride.

Experimental Protocol:

The following protocol describes a laboratory-scale synthesis of **5-Bromopentyl acetate**:

- **Reaction Setup:** To a reaction flask, add 33.4 g (200 mmol) of 5-bromo-1-pentanol, 25.4 g (240 mmol) of anhydrous sodium carbonate, 2.4 g (20 mmol) of N,N-dimethyl-4-aminopyridine (DMAP), and 200 mL of toluene.[5]
- **Addition of Reagent:** While stirring the mixture under ice cooling, add 22.5 g (220 mmol) of acetic anhydride dropwise.[5]

- Reaction: After the dropwise addition is complete, continue to stir the mixture for 1 hour under ice cooling.[\[5\]](#)
- Workup: The resulting reaction mixture is washed successively with water (twice), dilute hydrochloric acid, and then with water again.[\[5\]](#)
- Isolation: The toluene is distilled off under reduced pressure to yield 41.8 g of **5-bromopentyl acetate**, resulting in a quantitative yield.[\[5\]](#)



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References

- 1. Page loading... [wap.guidechem.com]
- 2. 5-Bromopentyl acetate | C₇H₁₃BrO₂ | CID 85140 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 5-bromopentyl ethanoate [webbook.nist.gov]
- 5. 5-BROMOPENTYL ACETATE synthesis - chemicalbook [chemicalbook.com]
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Phone: (601) 213-4426

Email: info@benchchem.com